

# Proper Disposal of FSC231: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: FSC231

Cat. No.: B12382994

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount. This guide provides essential, step-by-step procedures for the proper disposal of **FSC231**, a small-molecule inhibitor of the PICK1 PDZ domain, ensuring laboratory safety and environmental protection.

**FSC231** is recognized as a hazardous substance, harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Adherence to proper disposal protocols is crucial to mitigate risks to personnel and the environment. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines and regulations.

## Key Compound Information

A summary of the pertinent details for **FSC231** is provided below.

Property	Value	Source
Chemical Name	(E)-ethyl 2-cyano-3-(3,4-dichlorophenyl)acryloylcarbamate	[2]
CAS Number	1215849-96-9	[1][2]
Molecular Formula	C <sub>13</sub> H <sub>10</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>3</sub>	[1][2]
Molecular Weight	313.13	[1][2]
Appearance	Solid	[2]
Solubility	10 mM in DMSO	[2]
Hazards	Harmful if swallowed. Very toxic to aquatic life with long lasting effects.	[1]

## Experimental Protocols: Disposal Procedures

The proper disposal of **FSC231**, whether in solid form or in solution, requires careful segregation and handling as hazardous waste.

### Solid FSC231 Waste

Solid waste includes the pure compound, contaminated personal protective equipment (PPE), and lab supplies such as weighing boats and contaminated paper towels.

- Segregation: Collect all solid waste contaminated with **FSC231** in a dedicated, clearly labeled hazardous waste container. The container should be made of a compatible material, such as high-density polyethylene (HDPE).
- Labeling: The hazardous waste container must be labeled with "Hazardous Waste" and the full chemical name: "(E)-ethyl 2-cyano-3-(3,4-dichlorophenyl)acryloylcarbamate" and "**FSC231**". List all contents of the container.
- Storage: Store the sealed container in a designated satellite accumulation area. This area should be secure, well-ventilated, and away from incompatible materials.

- Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.

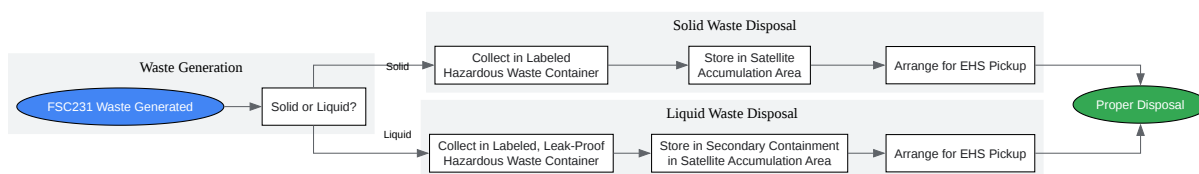
## Liquid FSC231 Waste

Liquid waste typically consists of **FSC231** dissolved in a solvent, such as Dimethyl Sulfoxide (DMSO).

- Segregation: Do not pour liquid waste containing **FSC231** down the drain. Collect all liquid waste in a dedicated, leak-proof, and shatter-resistant hazardous waste container. Ensure the container material is compatible with all chemical components of the waste stream.
- Labeling: Affix a "Hazardous Waste" label to the container. Clearly list all chemical constituents and their approximate concentrations (e.g., "**FSC231** in DMSO, 10 mM").
- Storage: Keep the liquid waste container tightly sealed and store it in secondary containment, such as a chemical-resistant tray, to prevent spills. The storage location should be a designated satellite accumulation area.
- Disposal: Contact your institution's EHS office to arrange for the pickup and disposal of the liquid hazardous waste.

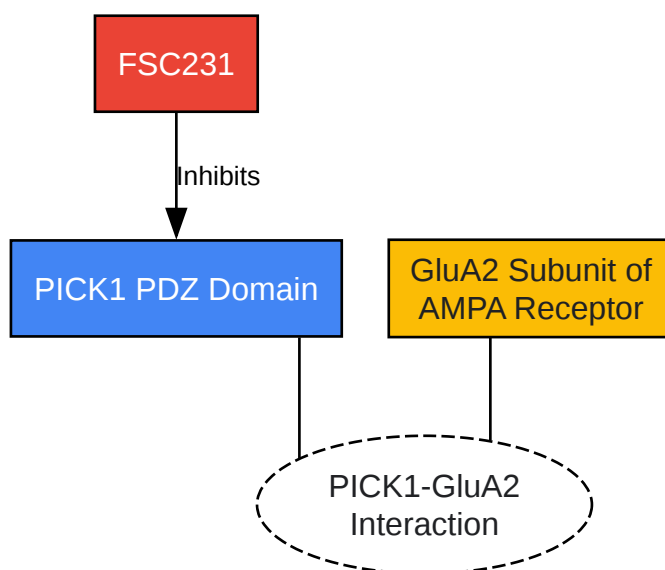
## Mandatory Visualizations

The following diagrams illustrate the key decision-making and procedural workflows for the proper disposal of **FSC231**.



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Caption: Workflow for the proper disposal of solid and liquid **FSC231** waste.



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## References

- 1. FSC 231|1215849-96-9|MSDS [dcchemicals.com]
- 2. FSC231 | PICK1 inhibitor | Probechem Biochemicals [probechem.com]
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